

An In-depth Technical Guide to 1-Iodoundecane: Physicochemical Properties

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Compound of Interest

Compound Name: 1-Iodoundecane

Cat. No.: B118513

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This technical guide serves as a core reference for researchers, scientists, and professionals in drug development, providing essential physicochemical data for **1-iodoundecane**.

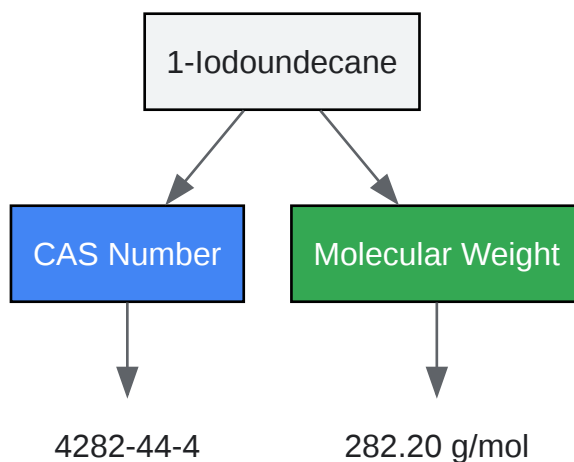
Physicochemical Data

The fundamental properties of **1-iodoundecane** are summarized in the table below for ease of reference and comparison.

Property	Value	Source
CAS Number	4282-44-4	[1] [2] [3] [4]
Molecular Weight	282.20 g/mol	[1] [4] [5] [6]
Molecular Formula	C11H23I	[1] [2] [3]

Visualization of Core Properties

The following diagram illustrates the direct association between the chemical compound and its key identifiers.



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Caption: Relationship between **1-Iodoundecane** and its primary identifiers.

Experimental Protocols

This document focuses on the fundamental physicochemical properties of **1-Iodoundecane**, for which experimental protocols for determination are standardized and widely available in chemical literature. For instance, molecular weight is typically determined by mass spectrometry.[2] The CAS number is a unique identifier assigned by the Chemical Abstracts Service.

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